

Literature review of nitrous acid's role in tropospheric ozone production

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Compound of Interest

Compound Name: Nitrous acid

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Nitrous Acid: A Key Player in Tropospheric Ozone Production

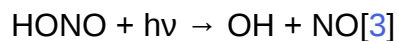
A detailed review of the current literature reveals the critical role of **nitrous acid** (HONO) as a significant precursor to tropospheric ozone, a major air pollutant with adverse effects on human health and ecosystems. The photolysis of HONO is a primary source of hydroxyl radicals (OH), which are the main drivers of photochemical smog formation.

Nitrous acid's contribution to the atmospheric oxidation capacity, particularly in polluted environments, has been a subject of extensive research. Numerous field campaigns and modeling studies have demonstrated that the presence of HONO can substantially enhance the production of tropospheric ozone. In some polluted areas, the photolysis of HONO can account for up to 92% of the primary OH production, especially during the early morning hours. [1] This initiation of radical chemistry jump-starts the photochemical cycle that leads to ozone formation.

The Chemical Mechanism of HONO-driven Ozone Production

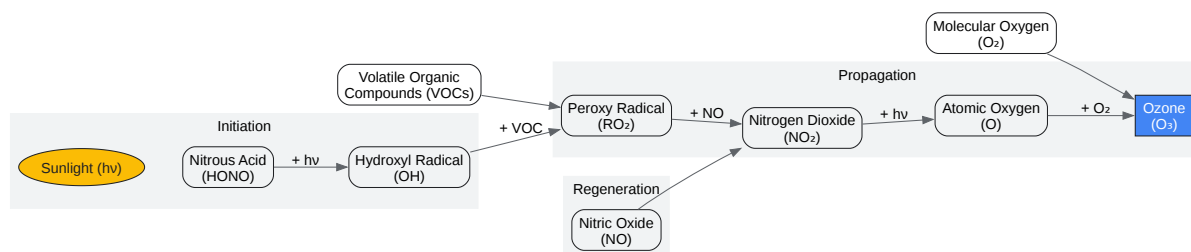
Tropospheric ozone is not directly emitted but is formed through a series of complex photochemical reactions involving volatile organic compounds (VOCs) and nitrogen oxides (NOx) in the presence of sunlight. [2] The fundamental role of HONO in this process is its ability to generate OH radicals upon photolysis by sunlight (hv).

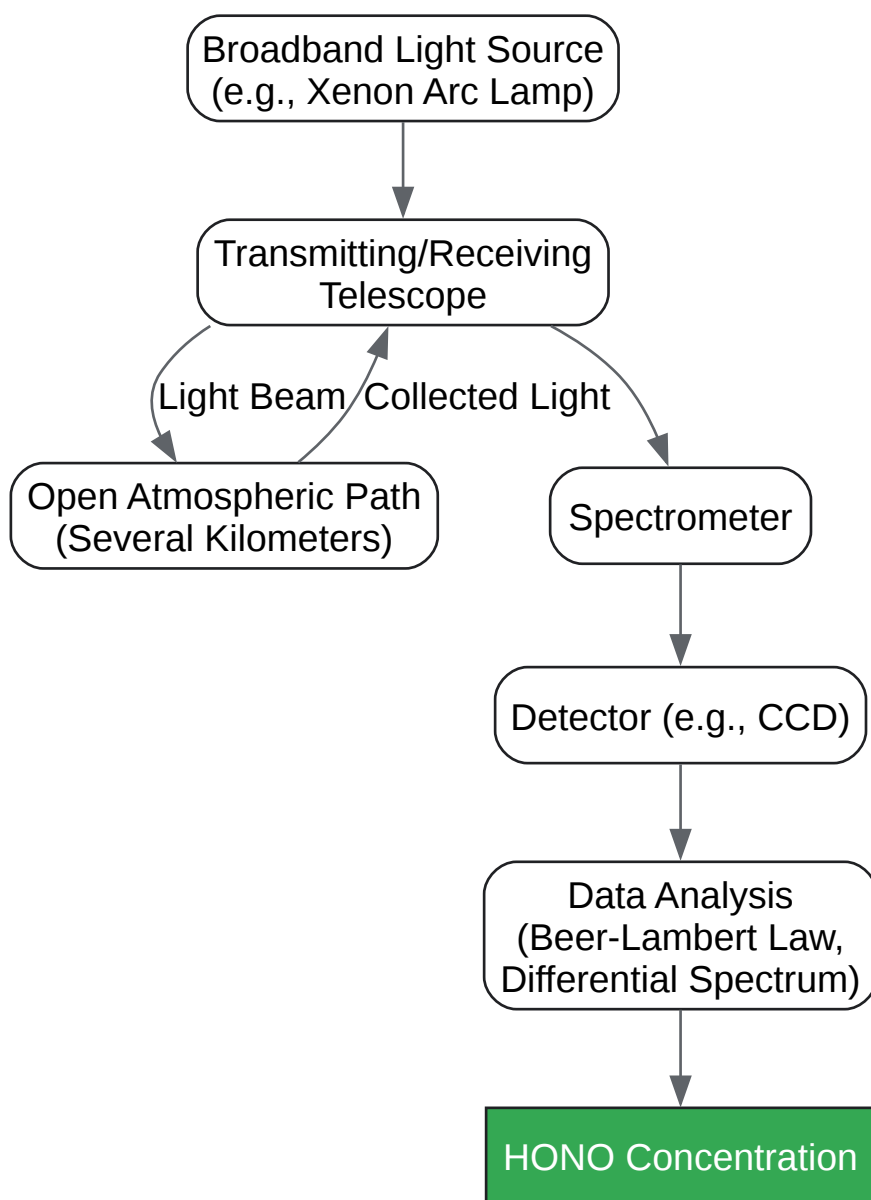
The key reaction is:



This reaction provides a direct source of OH radicals. These highly reactive radicals then oxidize VOCs, leading to the formation of peroxy radicals (RO_2). In the presence of nitric oxide (NO), these peroxy radicals are converted to alkoxy radicals (RO) and nitrogen dioxide (NO_2). The subsequent photolysis of NO_2 is the key step that produces atomic oxygen (O), which then reacts with molecular oxygen (O_2) to form ozone (O_3).

The overall simplified cycle can be visualized as follows:





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References

- 1. ACP - HONO chemistry at a suburban site during the EXPLORE-YRD campaign in 2018: formation mechanisms and impacts on O₃ production [acp.copernicus.org]
- 2. Tropospheric Ozone [ideo.columbia.edu]
- 3. 1 Background [people.atmos.ucla.edu]
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